

Handling and storage of moisture-sensitive Bis(dichlorosilyl)methane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bis(dichlorosilyl)methane

Cat. No.: B095708

[Get Quote](#)

Technical Support Center: Bis(dichlorosilyl)methane

This guide provides researchers, scientists, and drug development professionals with essential information for the safe handling and storage of the highly moisture-sensitive compound, **Bis(dichlorosilyl)methane**.

Frequently Asked Questions (FAQs)

Q1: What is **Bis(dichlorosilyl)methane** and why is it so reactive?

Bis(dichlorosilyl)methane ($\text{CH}_2(\text{SiHCl}_2)_2$) is an organosilicon compound containing highly reactive silicon-chlorine (Si-Cl) bonds. These bonds are susceptible to nucleophilic attack, particularly by water. The high reactivity is due to the electrophilic nature of the silicon atom and the good leaving group ability of the chloride ion. This moisture sensitivity necessitates handling the compound under strictly anhydrous and inert conditions to prevent decomposition. [\[1\]](#)

Q2: What happens when **Bis(dichlorosilyl)methane** is exposed to moisture?

Exposure to water or moisture in the air leads to rapid hydrolysis. The Si-Cl bonds react to form silanols (Si-OH) and release corrosive hydrogen chloride (HCl) gas. [\[1\]](#)[\[2\]](#) This reaction not only degrades the compound but also creates a hazardous acidic environment that can corrode equipment and pose a significant safety risk. [\[3\]](#)

Q3: What are the primary hazards associated with **Bis(dichlorosilyl)methane**?

This compound is a flammable liquid and vapor that causes severe skin burns and serious eye damage.[2][4] Inhalation of its vapors may cause respiratory irritation.[2] The hydrogen chloride gas liberated upon contact with moisture is also toxic and corrosive.[3]

Q4: How should I properly store **Bis(dichlorosilyl)methane**?

It must be stored in a tightly sealed, corrosion-resistant container under a dry, inert atmosphere such as nitrogen or argon.[2][5] The storage area should be cool, dry, well-ventilated, and locked.[2][6] It should be kept away from heat, sparks, open flames, and incompatible materials.[2][3]

Q5: What materials are compatible and incompatible with **Bis(dichlorosilyl)methane**?

Compatible Materials	Incompatible Materials
Glassware (if properly dried)	Water / Moisture
Stainless Steel	Acids
Teflon® (PTFE)	Alcohols
Oxidizing Agents	
Bases	

Note: This table provides general guidance. Always consult specific compatibility charts and your institution's safety protocols.

Troubleshooting Guide

Encountering issues during your experiment? This guide addresses common problems.

Problem	Possible Cause(s)	Recommended Solution(s)
Cloudy appearance of the compound in the storage bottle.	Moisture contamination has led to partial hydrolysis and the formation of insoluble siloxanes.	The compound is likely degraded and should not be used for moisture-sensitive reactions. It should be quenched carefully and disposed of according to institutional guidelines. Review your storage and handling procedures to prevent future contamination.
A reaction is not proceeding or is giving low yields.	1. The Bis(dichlorosilyl)methane has degraded due to improper storage. 2. Moisture was introduced via wet glassware, solvents, or other reagents. 3. The inert atmosphere was compromised.	1. Use a fresh, unopened bottle of the reagent or verify the purity of the existing stock using a suitable analytical method (e.g., GC-MS, NMR) if possible. 2. Ensure all glassware is oven- or flame-dried immediately before use. [7] Use freshly distilled or commercially available anhydrous solvents. 3. Check your inert gas setup (Schlenk line, glove box) for leaks.[8] Ensure a slight positive pressure of inert gas is maintained throughout the experiment.[8]

Fuming or a pungent smell is observed when handling the compound.

The compound is reacting with ambient moisture, releasing hydrogen chloride (HCl) gas.

This indicates exposure to air. All handling must be performed in a well-ventilated fume hood and under a strictly inert atmosphere (e.g., inside a glove box or using Schlenk techniques).^[5] Ensure your experimental setup is airtight.

Pressure buildup in a reaction vessel or storage container.

Reaction with trace moisture is generating HCl gas, increasing the internal pressure.

Do not seal the vessel tightly without a pressure relief mechanism (e.g., an oil bubbler). If unexpected pressure buildup occurs, vent the vessel to a scrubbing system in a fume hood. Cool the vessel if the reaction is exothermic.

Data Summary

The following tables provide key quantitative data for **Bis(dichlorosilyl)methane** and its more chlorinated analog for reference.

Table 1: Physical and Chemical Properties

Property	Bis(dichlorosilyl)methane	Bis(trichlorosilyl)methane (for comparison)
CAS Number	18081-42-0[4]	4142-85-2[9]
Molecular Formula	CH ₄ Cl ₄ Si ₂ [2]	CH ₂ Cl ₆ Si ₂ [10]
Molecular Weight	212.0 g/mol [4]	282.92 g/mol [11]
Physical State	Liquid[2]	Liquid[10]
Boiling Point	Not specified	179-180 °C[9]
Density	Not specified	~1.55 g/mL at 25 °C[9]
Flash Point	Flammable Liquid (Cat 3)[2]	>221 °F (Combustible Liquid) [9]
Hydrolytic Sensitivity	High; reacts readily with water and moisture.[1][2]	High; reacts rapidly with moisture and protic solvents. [9]

Table 2: Recommended Storage & Handling Parameters

Parameter	Recommendation
Storage Temperature	Cool place, store away from heat.[2]
Atmosphere	Under a dry, inert gas (Nitrogen or Argon).[2][5]
Ventilation	Store and handle in a well-ventilated area or fume hood.[5][6]
Personal Protective Equipment (PPE)	Neoprene or nitrile rubber gloves, chemical goggles or face shield, protective clothing.[2]
Respiratory Protection	NIOSH-certified combination organic vapor/acid gas respirator.[2]

Experimental Protocols

Protocol 1: Transfer of Bis(dichlorosilyl)methane using a Syringe

This protocol describes the transfer of small quantities (<50 mL) of **Bis(dichlorosilyl)methane** using standard air-sensitive techniques.^[8]

Materials:

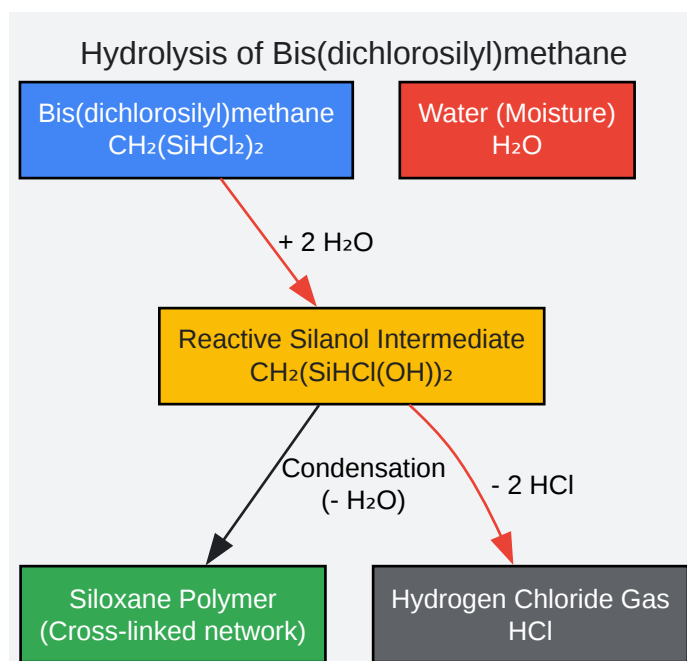
- Bottle of **Bis(dichlorosilyl)methane** with a septum-sealed cap
- Dry, nitrogen-flushed Schlenk flask or reaction vessel sealed with a rubber septum
- Dry, gas-tight syringe with a Luer-lock tip^[7]
- Long, dry needle (18-21 gauge)
- Inert gas source (Nitrogen or Argon) with a bubbler
- Fume hood

Procedure:

- Preparation: Ensure all glassware is rigorously dried in an oven (e.g., 125°C overnight) and assembled while hot, then cooled under a positive pressure of inert gas.^[7]
- Inert Atmosphere: Place the sealed reaction vessel and the reagent bottle inside a fume hood. Connect the reaction vessel to the inert gas line via a needle through the septum, with the gas outlet connected to a bubbler to maintain a slight positive pressure.
- Syringe Purging: Purge the dry syringe with inert gas by drawing and expelling the gas at least 10 times to remove any residual air and moisture.^{[7][8]}
- Reagent Bottle Pressurization: Puncture the septum of the **Bis(dichlorosilyl)methane** bottle with a needle connected to the inert gas line to introduce a slight positive pressure. This prevents air from entering when the liquid is withdrawn.
- Withdrawal: Puncture the reagent bottle septum with the purged syringe needle. Insert the needle tip below the liquid surface and slowly withdraw the desired volume of liquid. The positive pressure in the bottle will help fill the syringe.

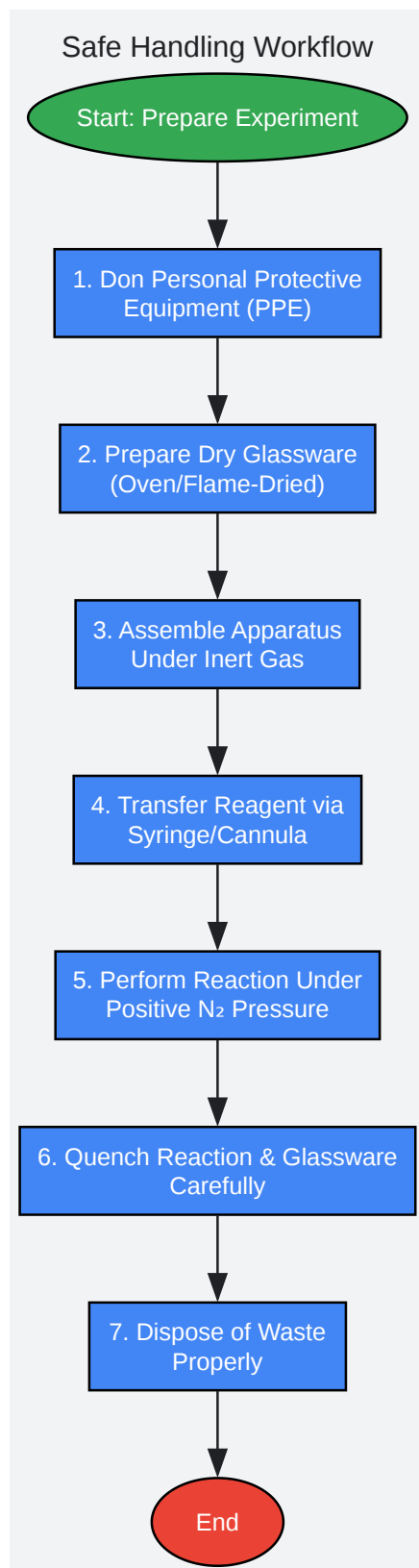
- **Transfer:** Remove the syringe from the reagent bottle and quickly insert it through the septum of the reaction vessel. Inject the liquid into the vessel.
- **Cleaning:** Immediately after transfer, quench any residual reagent in the syringe by drawing up a small amount of an inert quenching solvent (like hexane) and expelling it into a separate flask containing a quenching agent (e.g., isopropanol). Clean the syringe thoroughly.[7]

Visual Guides



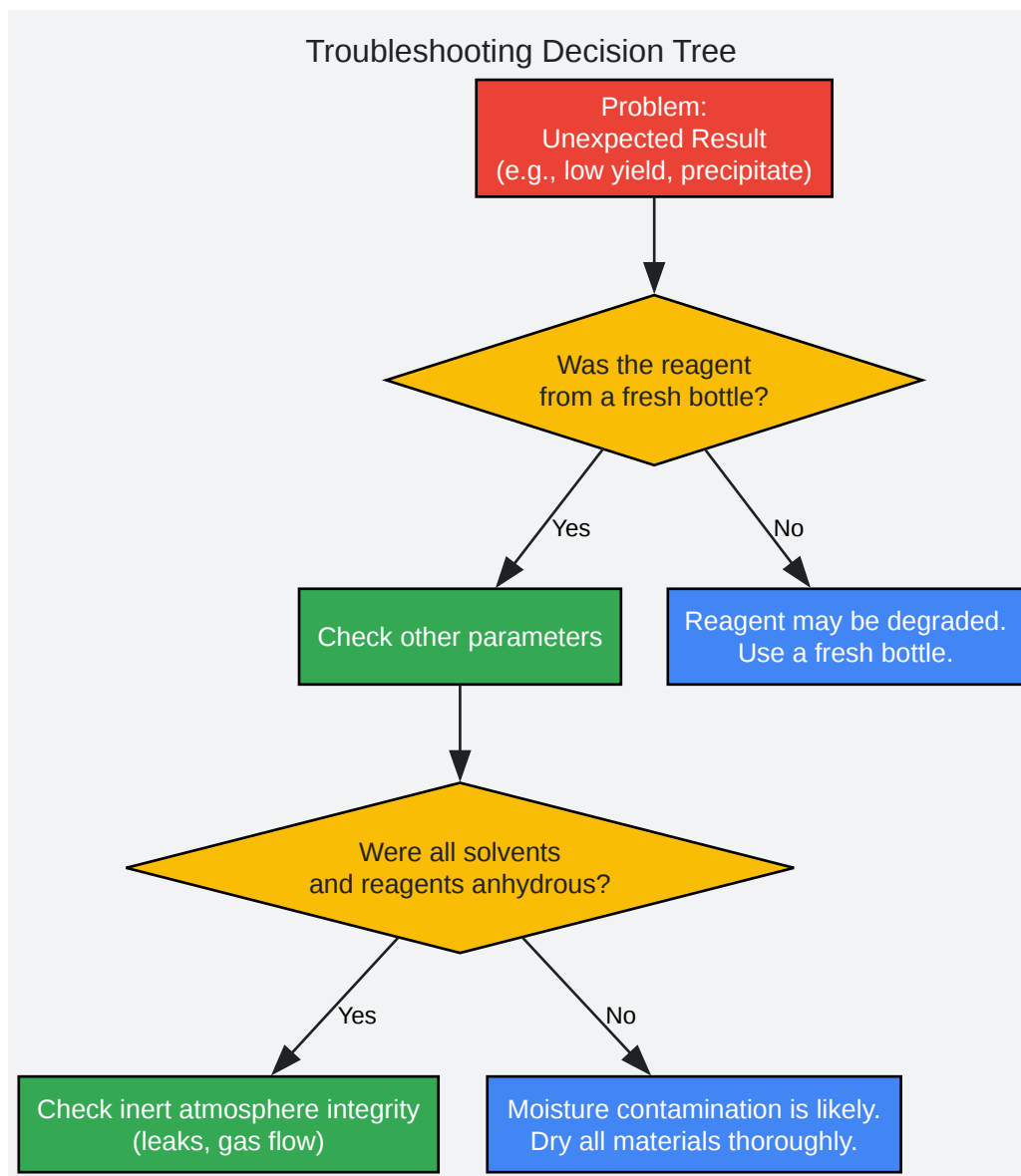
[Click to download full resolution via product page](#)

Caption: Reaction pathway for the hydrolysis of **Bis(dichlorosilyl)methane**.



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for handling air-sensitive reagents.



[Click to download full resolution via product page](#)

Caption: Decision tree for troubleshooting common experimental issues.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Bis(dichlorosilyl)methane | 18081-42-0 | Benchchem [benchchem.com]
- 2. gelest.com [gelest.com]
- 3. globalsilicones.org [globalsilicones.org]
- 4. Bis(dichlorosilyl)methane | CH₂Cl₄Si₂ | CID 11074745 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. gelest.com [gelest.com]
- 6. CHLOROSILANE - Safety Data Sheet [chemicalbook.com]
- 7. web.mit.edu [web.mit.edu]
- 8. ccc.chem.pitt.edu [ccc.chem.pitt.edu]
- 9. BIS(TRICHLOROSILYL)METHANE CAS#: 4142-85-2 [m.chemicalbook.com]
- 10. gelest.com [gelest.com]
- 11. Bis(trichlorosilyl)methane 97 4142-85-2 [sigmaaldrich.com]
- To cite this document: BenchChem. [Handling and storage of moisture-sensitive Bis(dichlorosilyl)methane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b095708#handling-and-storage-of-moisture-sensitive-bis-dichlorosilyl-methane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com